Application Note & Protocol: A Convergent Synthesis Strategy for Insecticidal Cyanoanthranilic Diamides

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Compound of Interest

Compound Name:	*2-Amino-5-cyanobenzamide*
CAS No.:	*606490-51-1*
Cat. No.:	*B1521277*

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Introduction: The Rise of Anthranilic Diamides

The anthranilic diamides represent a significant class of modern insecticides, prized for their high efficacy, broad-spectrum activity, and novel mode of action.[1][2] Compounds like Chlorantraniliprole and its analogue, Cyantraniliprole, function as potent activators of insect ryanodine receptors (RyRs).[3][4] This activation leads to the uncontrolled release of internal calcium stores within insect muscle cells, causing impaired muscle regulation, paralysis, and ultimately, death of the target pest.[1][4] Their remarkable selectivity for insect RyRs over mammalian forms provides a favorable safety profile, making them crucial tools for integrated pest management.[4]

Cyantraniliprole, distinguished by a cyano group on the anthranilamide ring, exhibits an exceptionally broad spectrum of activity against chewing and sucking pests, an improvement over early-generation diamides.[5][6][7] This guide provides a detailed experimental framework for the synthesis of cyanoanthranilic diamides, focusing on a convergent, multi-step strategy.

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We will dissect the synthesis of two key intermediates and their subsequent coupling to form the final active molecule, explaining the chemical logic behind each procedural step.

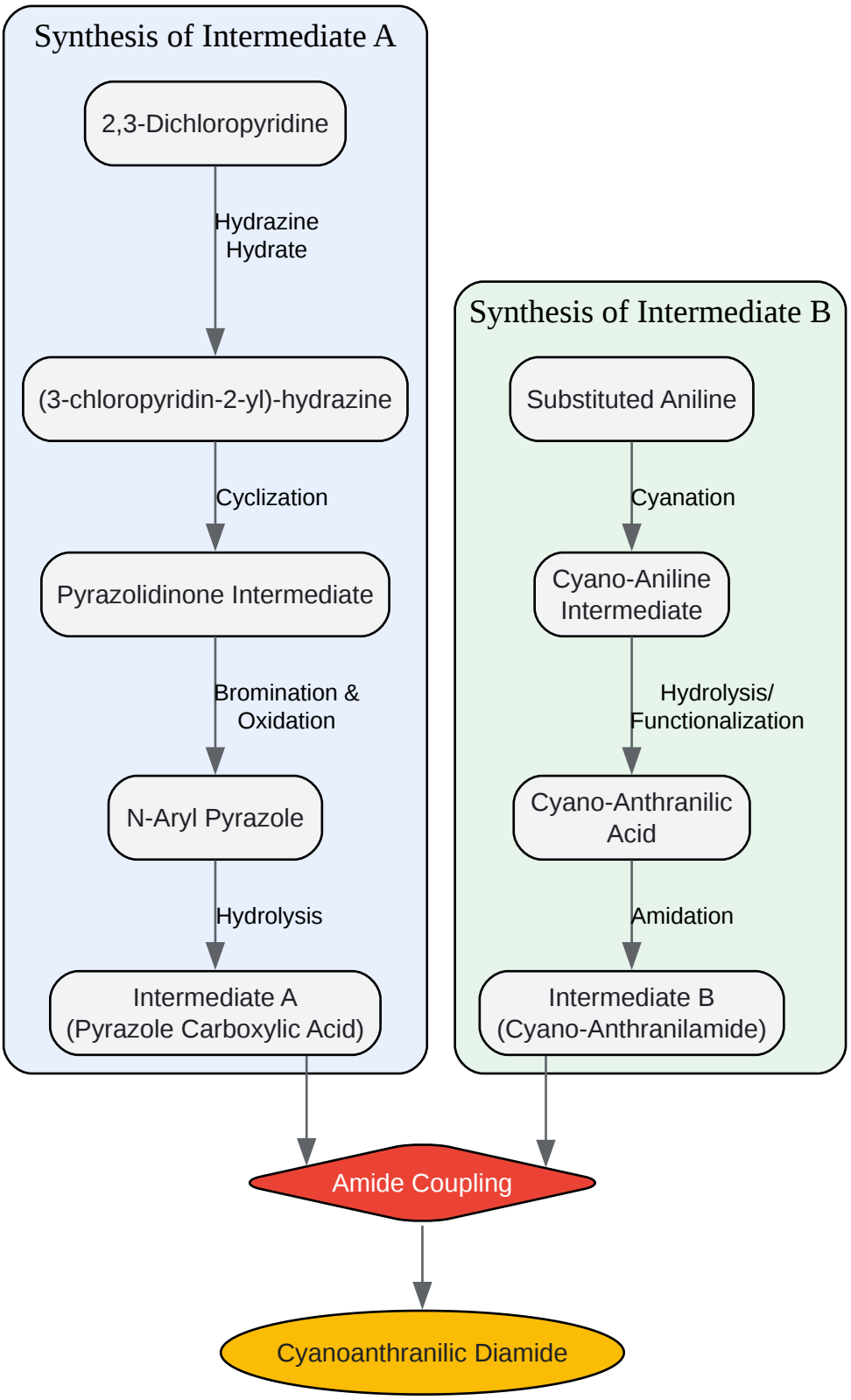
Overall Synthetic Strategy

The industrial synthesis of cyanoanthranilic diamides is a convergent process. This approach enhances efficiency by allowing for the parallel preparation of two complex molecular fragments, which are then joined in a final coupling step. The core strategy involves the synthesis of:

- Intermediate A: A substituted N-pyridylpyrazole-5-carboxylic acid.
- Intermediate B: A cyano-substituted anthranilamide.

These intermediates are then coupled to form the final diamide product. This convergent workflow minimizes the linear step count and often improves overall yield.

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Caption: Convergent synthesis workflow for cyanoanthranilic diamides.

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Synthesis of Intermediate A: 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid

This crucial pyrazole intermediate provides the core structure for binding to the ryanodine receptor. Its synthesis is a multi-step process starting from commercially available dichloropyridine.[1][8]

Protocol: Intermediate A Synthesis

- Hydrazino-substitution:
  - To a solution of 2,3-dichloropyridine (1.0 eq) in ethanol, add hydrazine hydrate (1.5 eq).
  - Reflux the mixture for 4-6 hours, monitoring the reaction by Thin Layer Chromatography (TLC).
  - Rationale: This is a nucleophilic aromatic substitution where hydrazine displaces one of the chlorine atoms to form the critical N-N bond precursor.
  - Upon completion, cool the reaction mixture and remove the solvent under reduced pressure. The resulting (3-chloropyridin-2-yl)-hydrazine is often used in the next step without extensive purification.
- Cyclization:
  - Dissolve the crude hydrazine derivative from the previous step in a suitable solvent like ethanol.
  - Add a base such as sodium ethoxide (1.1 eq) followed by dropwise addition of diethyl maleate (1.1 eq).
  - Stir the reaction at room temperature for 12-18 hours.
  - Rationale: The hydrazine undergoes a condensation reaction with the diethyl maleate, a 1,4-dielectrophile, to form the five-membered pyrazolidinone ring.
- Bromination & Oxidation:

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- Treat the pyrazolidinone intermediate with a brominating agent such as phosphorus oxybromide ($POBr_3$) or N-Bromosuccinimide (NBS) in a solvent like acetonitrile.
- This step is often followed by an oxidation to form the aromatic pyrazole ring.[8]
- Rationale: Bromination at the 5-position of the pyrazole ring is critical for the final compound's insecticidal activity. Subsequent oxidation aromatizes the ring system.

- Hydrolysis:
  - The ester group on the pyrazole ring is hydrolyzed to the carboxylic acid.
  - Treat the pyrazole ester with an aqueous solution of a base like sodium hydroxide (NaOH) in a solvent mixture (e.g., THF/water).
  - Heat the mixture to 50-60°C for 2-4 hours.
  - Rationale: The ester is converted to a carboxylate salt. Acidic workup is required to protonate the salt and yield the final carboxylic acid.
  - After cooling, acidify the reaction mixture with aqueous HCl (e.g., 2M) until the pH is ~2-3.
  - The precipitated solid, Intermediate A, is collected by filtration, washed with water, and dried.

Synthesis of Intermediate B: 2-amino-5-cyano-N,3-dimethylbenzamide

This intermediate is the cyano-substituted anthranilamide portion of the final molecule. The introduction of the cyano group is a key transformation that enhances the biological activity spectrum.[7] The synthesis can begin from a substituted aniline precursor.[9]

Protocol: Intermediate B Synthesis

- Cyanation of Substituted Aniline:
  - Start with a suitable substituted aniline, for example, 2,4-dibromo-6-methylaniline.[9]

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- In a flask charged with the aniline (1.0 eq) and N-methyl pyrrolidinone (NMP), add cuprous cyanide (CuCN) (2.2 eq).
- Heat the reaction mixture to ~150°C for 6-8 hours.[9]
- Rationale: This is a Rosenmund–von Braun reaction, where the aryl halide is displaced by cyanide using a copper catalyst. This is an effective method for introducing the cyano group onto the aromatic ring.
- Workup involves quenching with aqueous ammonium hydroxide and extraction with an organic solvent like ethyl acetate.

- Formation of the Anthranilic Acid/Amide Core:
  - The cyano-aniline intermediate can be converted into the corresponding anthranilic acid or amide through various routes. One common industrial method involves hydrolysis of a nitrile group to a carboxylic acid, followed by amidation.
  - Alternatively, direct amidation can be pursued. For the target 2-amino-5-cyano-N,3-dimethylbenzamide, this requires formation of the N-methyl amide.
- Amidation to form N-methylbenzamide:
  - Starting from the corresponding cyanoanthranilic acid, the amide bond can be formed using standard coupling procedures or by converting the acid to an acid chloride.
  - To a solution of the cyanoanthranilic acid (1.0 eq) in a solvent like dichloromethane (DCM), add oxalyl chloride (1.2 eq) and a catalytic amount of DMF.
  - Stir at room temperature for 1-2 hours until gas evolution ceases.
  - Rationale: The carboxylic acid is converted to a highly reactive acyl chloride, which readily reacts with an amine.
  - Carefully add this solution to a cooled (0°C) solution of methylamine (2.0 eq) and a base like triethylamine (2.0 eq) in DCM.
  - Allow the reaction to warm to room temperature and stir for 2-4 hours.

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- The reaction is then quenched with water, and the product is extracted, dried, and purified to yield Intermediate B.

Final Coupling: Amide Bond Formation

The final and most critical step is the formation of the amide bond between Intermediate A and Intermediate B. Two primary, industrially relevant methods are employed.

Method 1: Direct Coupling via Activating Agents

This method involves activating the carboxylic acid of Intermediate A to facilitate nucleophilic attack by the aniline nitrogen of Intermediate B.

Caption: Mechanism of EDC-mediated amide coupling.

Protocol: Direct Coupling

- In a reaction vessel, dissolve Intermediate A (1.0 eq), Intermediate B (1.0 eq), and a coupling additive such as 1-Hydroxy-7-azabenzotriazole (HOAt) (0.2 eq) in an aprotic solvent like DMF or DCM.
- Add a base, typically N,N'-diisopropylethylamine (DIPEA) (2.0 eq).[10]
- Cool the mixture to 0°C and add the coupling agent, 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.2 eq), portion-wise.[10][11]
- Allow the reaction to slowly warm to room temperature and stir for 12-24 hours.
- Causality: EDC activates the carboxylic acid by forming a highly reactive O-acylisourea intermediate.[11] The amine from Intermediate B then attacks this activated species. Additives like HOAt can improve efficiency and, in chiral contexts, suppress racemization by forming an active ester intermediate that is less prone to side reactions.[10]
- Upon completion, dilute the reaction with water and extract the product with an appropriate organic solvent. The crude product is then purified, typically by recrystallization or column chromatography.

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Method 2: Two-Step Coupling via Benzoxazinone Intermediate

This robust method avoids the direct formation of potentially unstable acyl chlorides and is highly scalable.

Protocol: Benzoxazinone Formation and Ring Opening

- Benzoxazinone Formation:
  - Combine Intermediate A (1.0 eq) and the cyanoanthranilic acid precursor to Intermediate B (1.05 eq) in a solvent such as acetonitrile.
  - Add a base (e.g., pyridine) followed by a dehydrating/activating agent like methanesulfonyl chloride (1.1 eq) at 0°C.[8]
  - Stir the reaction for 2-4 hours at room temperature.
  - Rationale: Methanesulfonyl chloride activates the carboxylic acid, which then undergoes an intramolecular cyclization with the adjacent amino group of the anthranilic acid, eliminating water to form a stable benzoxazinone ring.
  - The intermediate is typically isolated by filtration after precipitation.
- Ring Opening:
  - Suspend the isolated benzoxazinone intermediate in a suitable solvent (e.g., THF).
  - Add an aqueous solution of methylamine (CH_3NH_2) (1.5-2.0 eq).
  - Stir at room temperature for 3-5 hours.[8]
  - Rationale: The amine (methylamine) acts as a nucleophile, attacking the carbonyl of the benzoxazinone ring. This opens the ring to form the two desired amide bonds in a single, clean transformation.
  - The final product often precipitates from the reaction mixture and can be collected by filtration, washed, and dried.

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Quantitative Data Summary

The following table summarizes typical reaction parameters. Note that yields are highly dependent on scale and purification methods.

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Step	Key Reagents	Solvent	Temp. (°C)	Time (h)	Typical Yield (%)
Intermediate A					
Hydrazinolysis	2,3-Dichloropyridine, Hydrazine	Ethanol	Reflux	4-6	>90 (crude)
Cyclization	Hydrazine deriv., Diethyl maleate	Ethanol	RT	12-18	75-85
Hydrolysis	Pyrazole ester, NaOH	THF/H_2O	50-60	2-4	85-95
Intermediate B					
Cyanation	Aryl bromide, CuCN	NMP	150	6-8	60-75
Amidation	Cyanoanthranilic acid, Oxalyl Chloride, Methylamine	DCM	0 to RT	3-6	80-90
Final Coupling					
Direct (EDC)	Intermediates A & B, EDC, HOAt	DMF	0 to RT	12-24	70-85
Benzoxazinone	Int. A, Anthranilic acid, MsCl	Acetonitrile	0 to RT	2-4	90-98 (for ring)
Ring Opening	Benzoxazinone,	THF	RT	3-5	85-95

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Methylamine

Conclusion

The synthesis of cyanoanthranilic diamide insecticides is a sophisticated process that relies on a convergent strategy for optimal efficiency. The successful outcome of the synthesis depends on the careful execution of several key transformations: the construction of the N-pyridyl pyrazole core, the strategic introduction of the cyano group onto the anthranilamide moiety, and the crucial final amide bond formation. Understanding the rationale behind both the direct coupling and the benzoxazinone-mediated pathways allows researchers to select the most appropriate method based on substrate compatibility, scale, and available resources. The protocols outlined herein provide a robust and scientifically grounded foundation for the laboratory-scale synthesis of this important class of insecticides.

References

- Wang, J., Luo, M., Hu, C., & Sun, D. (2013). Synthesis and Insecticidal Activity of Two New Chlorantraniliprole Derivatives. Asian Journal of Chemistry, 25(18), 10431-10433. [Link]
- Xiang, S. Z., Liu, K. J., Wang, J. J., Ye, H. J., & Wang, P. Y. (2020). Synthesis of chlorantriniliprole. ResearchGate. [Link]
- Process For The Preparation Of Chlorantraniliprole. (n.d.). Quick Company. [Link]
- Chlorantraniliprole | 500008-45-7. (n.d.). LookChem. [Link]
- Novel Anthranilic Diamide Insecticides: Design, Synthesis, and Insecticidal Evaluation. (2014). ResearchGate. [Link]
- Cyantraniliprole (Ref: DPX-HGW86). (n.d.). AERU, University of Hertfordshire. [Link]
- Lahm, G. P., Cordova, D., & Barry, J. D. (2017). A retrospective look at anthranilic diamide insecticides: discovery and lead optimization to chlorantraniliprole and cyantraniliprole. Pest Management Science, 73(4), 658-665. [Link]
- Wang, C., et al. (2014). Novel Anthranilic Diamide Insecticides: Design, Synthesis, and Insecticidal Evaluation. Journal of Agricultural and Food Chemistry, 62(18), 4030-4039. [Link]

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- A Retrospective Look at Anthranilic Diamide Insecticides: Discovery and Lead Optimization to Chlorantraniliprole and Cyantraniliprole. (2016). ResearchGate. [Link]
- Study on the synthesis of anthranilicdiamides insecticide. (n.d.). ResearchGate. [Link]
- Synthesis of cyantraniliprole and its bioactivity. (n.d.). ResearchGate. [Link]
- Optimized Amide Bond Reaction Using Heterocyclic Compounds and Carboxylic Acid. (2023). Technology Networks. [Link]
- Joshi, S. (2018). Phosgenation – a unique unit process of industrial importance. Chemical Industry Digest. [Link]
- Phosgene. (n.d.). Wikipedia. [Link]
- G. A. M. Giusti, et al. (2015). Optimized reaction conditions for amide bond formation in DNA-encoded combinatorial libraries. National Institutes of Health. [Link]
- PHOSGENE. (n.d.). New Drug Approvals. [Link]
- Liu, C. (2010). Synthesis of Cyantraniliprole and Its Bioactivity. Semantic Scholar. [Link]
- Kartika, R. (2020). A decade review of triphosgene and its applications in organic reactions. National Institutes of Health. [Link]
- Method for preparing 2-amino-5-chloro-3-methylbenzoic acid. (n.d.). Patsnap. [Link]
- Preparation of 2-amino-5-chlorobenzoic acid. (n.d.). PrepChem.com. [Link]
- A process for the synthesis anthranilic diamide compounds and intermediates thereof. (2020).
- Lahm, G. P., et al. (2013). Discovery of cyantraniliprole, a potent and selective anthranilic diamide ryanodine receptor activator with cross-spectrum insecticidal activity. Bioorganic & Medicinal Chemistry Letters, 23(23), 6337-6341. [Link]
- Amide Bonds Meet Flow Chemistry: A Journey into Methodologies and Sustainable Evolution. (2022). National Institutes of Health. [Link]

© 2026 BenchChem. All rights reserved.

- Clark, D. A., et al. (2008). Synthesis of insecticidal fluorinated anthranilic diamides. Bioorganic & Medicinal Chemistry, 16(6), 3163-3170. [Link]
- Efficient formation of amide bonds under mild conditions. (2021). ScienceDaily. [Link]
- Amine to Amide (Coupling) - Common Conditions. (n.d.). Organic Chemistry Portal. [Link]
- Emerging Methods in Amide- and Peptide-Bond Formation. (2018). ResearchGate. [Link]
- Process for the preparation of 2-amino-3-chlorobenzoic acid. (1993).
- Preparation method of 2-amino-3-chlorobenzoic methyl ester. (n.d.). Patsnap. [Link]
- Amides from Carboxylic Acids-DCC and EDC Coupling. (n.d.). Chemistry Steps. [Link]
- Preparation method of 2-amino-3-methyl-5-chlorobenzoic acid. (n.d.).
- Amide coupling reaction in medicinal chemistry. (n.d.). HepatoChem. [Link]
- Synthesis of amide derivatives for electron deficient amines and functionalized carboxylic acids using EDC and DMAP and a catalytic amount of HOBt as the coupling reagents. (2013). National Institutes of Health. [Link]
- Valeur, E., & Bradley, M. (2009). Amide bond formation: beyond the myth of coupling reagents. Chemical Society Reviews, 38(2), 606-631. [Link]
- A novel process for the preparation of anthranilic diamides. (2019).

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Sources

- 1. Cas 500008-45-7,CHLOANTRANILIPROLE | lookchem [lookchem.com]
- 2. researchgate.net [researchgate.net]

- 3. A retrospective look at anthranilic diamide insecticides: discovery and lead optimization to chlorantraniliprole and cyantraniliprole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Cyantraniliprole (Ref: DPX-HGW86) [sitem.herts.ac.uk]
- 6. researchgate.net [researchgate.net]
- 7. Discovery of cyantraniliprole, a potent and selective anthranilic diamide ryanodine receptor activator with cross-spectrum insecticidal activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. WO2020170178A1 - A process for the synthesis anthranilic diamide compounds and intermediates thereof - Google Patents [patents.google.com]
- 10. Optimized reaction conditions for amide bond formation in DNA-encoded combinatorial libraries - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Amides from Carboxylic Acids-DCC and EDC Coupling - Chemistry Steps [chemistrysteps.com]

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